

# Unveiling the Molecular Architecture of 2-Hydroxy-7-O-methylscillascillin: A Technical Guide

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## Compound of Interest

Compound Name: 2-Hydroxy-7-O-methylscillascillin

Cat. No.: B14792251

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This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and known biological context of **2-Hydroxy-7-O-methylscillascillin**, a homoisoflavonoid isolated from the bulbs of *Scilla scilloides* (also known as *Barnardia japonica*). This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Chemical Structure and Physicochemical Properties

**2-Hydroxy-7-O-methylscillascillin** is a flavonoid derivative with the chemical formula  $C_{18}H_{14}O_7$  and a CAS Number of 52096-50-1. Its core structure is characterized by a spirocyclic system, a feature that distinguishes it from more common flavonoids.

Table 1: Physicochemical Properties of **2-Hydroxy-7-O-methylscillascillin**

Property	Value	Source
CAS Number	52096-50-1	ChemFarm[1]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> O <sub>7</sub>	ChemFarm[1]
Natural Source	Bulbs of <i>Scilla scilloides</i> ( <i>Barnardia japonica</i> )	MedChemExpress, PubMed[2] [3]
Structural Classification	Homoisoflavonoid	MedChemExpress[2]

Note: Further quantitative data such as melting point, solubility, and specific rotation are not readily available in the public domain and would require experimental determination or access to the original isolation literature.

## Stereochemistry

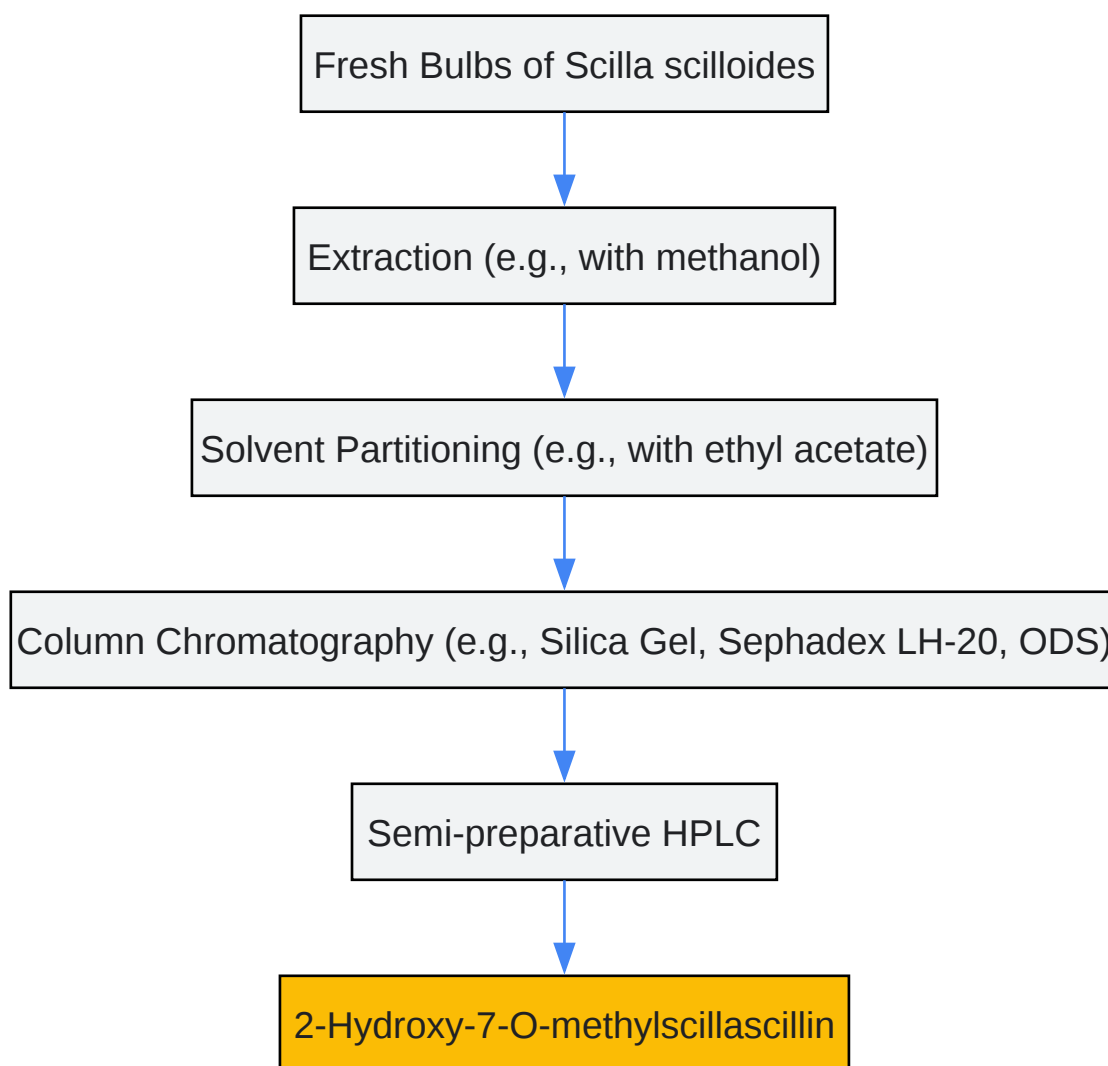
The stereochemistry of **2-Hydroxy-7-O-methylscillascillin** has not been definitively established in the readily available scientific literature. Homoisoflavonoids possessing chiral centers can exist as different stereoisomers. The determination of the absolute configuration of these centers would necessitate detailed spectroscopic analysis, such as 2D NMR spectroscopy and X-ray crystallography, which is not publicly documented for this specific compound.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Hydroxy-7-O-methylscillascillin** are not currently published. The compound is naturally occurring and has been isolated from its plant source.

## Isolation from *Scilla scilloides*

While the specific, detailed protocol for the isolation of **2-Hydroxy-7-O-methylscillascillin** is not fully outlined in the available abstracts, a general workflow for the isolation of homoisoflavonoids from *Scilla scilloides* can be inferred from related studies.[2][3]



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Caption: Generalized workflow for the isolation of homoisoflavonoids.

## Biological Activity and Signaling Pathways

The specific biological activity and mechanism of action for **2-Hydroxy-7-O-methylscillascillin** have not been extensively studied. However, the plant from which it is isolated, *Scilla scilloides*, and other related homoisoflavonoids have been reported to exhibit various biological activities.

Extracts from *Scilla scilloides* have demonstrated antioxidative properties.<sup>[4]</sup> Studies on other homoisoflavonoids suggest potential roles as antioxidants and inhibitors of enzymes like 5-lipoxygenase, which is involved in inflammatory pathways. The structural class of homoisoflavonoids is a subject of ongoing research for potential therapeutic applications. At

present, there is no specific signaling pathway that has been directly associated with **2-Hydroxy-7-O-methylscillascillin**.

## Future Directions

The dearth of publicly available data on **2-Hydroxy-7-O-methylscillascillin** highlights the need for further research. Key areas for future investigation include:

- **Definitive Stereochemical Assignment:** Elucidation of the absolute stereochemistry through advanced analytical techniques.
- **Total Synthesis:** Development of a synthetic route to enable further biological evaluation.
- **Biological Screening:** Comprehensive assessment of its bioactivity, including potential anticancer, anti-inflammatory, and antimicrobial effects.
- **Mechanism of Action Studies:** Investigation into the molecular targets and signaling pathways modulated by this compound.

This technical guide serves as a foundational document based on the currently accessible information. Further in-depth research, beginning with the full analysis of the original isolation publication, is required to fully characterize the chemical and biological properties of **2-Hydroxy-7-O-methylscillascillin**.

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## References

- 1. A new homostilbene and two new homoisoflavones from the bulbs of *Scilla scilloides* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [Homoisoflavanones and stilbenes from fresh bulb of *Scilla scilloides*] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. Homoisoflavones as the antioxidants responsible from bulbs of *Scilla scilloides* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of 2-Hydroxy-7-O-methylscillascillin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14792251#chemical-structure-and-stereochemistry-of-2-hydroxy-7-o-methylscillascillin]

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